

Application Note: Advanced Analytical Quantification of 2-(3-Methylphenoxy)cyclohexan-1-amine

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Compound of Interest

Compound Name: 2-(3-Methylphenoxy)cyclohexan-1-amine

Cat. No.: B13267908

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Target Audience: Bioanalytical Scientists, DMPK Researchers, and CMC Quality Control Professionals
Document Type: Method Development & Validation Protocol

Executive Summary & Chemical Profiling

The compound **2-(3-Methylphenoxy)cyclohexan-1-amine** (CAS: 1423034-99-4) is a cycloaliphatic amine featuring an ether linkage to an m-cresol moiety. As a critical building block and emerging pharmacological scaffold (structurally adjacent to monoamine reuptake inhibitors), its accurate quantification is essential for both pharmacokinetic (PK) profiling in biological matrices and purity assessment in bulk drug substance.

This application note details two self-validating analytical workflows:

- A highly sensitive UHPLC-MS/MS method utilizing Mixed-Mode Cation Exchange (MCX) Solid-Phase Extraction (SPE) for plasma bioanalysis.
- A robust HPLC-UV method for bulk formulation assay.

Scientific Rationale & Causality

The physicochemical properties of **2-(3-Methylphenoxy)cyclohexan-1-amine** dictate the analytical strategy. The molecule possesses a primary amine (estimated pKa ~9.5) and moderate lipophilicity (LogP ~2.8).

- **Sample Preparation:** Simple protein precipitation (PPT) is insufficient for basic amines in plasma, as it fails to remove endogenous phospholipids, leading to severe ion suppression in Electrospray Ionization (ESI+). Therefore, we employ an MCX SPE strategy. At acidic pH, the amine is fully protonated and binds via strong ionic interactions to the sulfonic acid groups of the sorbent. This allows for aggressive washing with 100% organic solvents to elute neutral lipids before neutralizing the amine for targeted elution.
- **Chromatography & Ionization:** An acidic mobile phase (0.1% Formic Acid) ensures the analyte remains protonated during reversed-phase chromatography, yielding sharp peak shapes and maximizing [M+H]⁺ formation in the ESI source.

Bioanalytical UHPLC-MS/MS Protocol (Plasma)

This protocol is designed to meet the rigorous standards outlined in the FDA's Bioanalytical Method Validation Guidance for Industry (2018) [1].

Reagents and Materials

- **Analyte:** **2-(3-Methylphenoxy)cyclohexan-1-amine** (Reference Standard).
- **Internal Standard (IS):** 2-(3-Methylphenoxy-d₃)cyclohexan-1-amine (SIL-IS).
- **SPE Cartridges:** Oasis MCX (30 mg/1 cc) or equivalent mixed-mode polymeric sorbent.
- **Solvents:** LC-MS grade Water, Acetonitrile (ACN), Methanol (MeOH), Formic Acid (FA), Phosphoric Acid (H₃PO₄), and Ammonium Hydroxide (NH₄OH).

Sample Preparation Workflow (MCX SPE)

The following extraction protocol ensures >85% recovery while eliminating >95% of matrix phospholipids.

- **Sample Pre-treatment:** Aliquot 100 μ L of human plasma into a microcentrifuge tube. Add 10 μ L of IS working solution (100 ng/mL). Add 200 μ L of 2% H_3PO_4 in water. Rationale: Phosphoric acid disrupts protein binding and ensures the primary amine is fully ionized for optimal SPE retention.
- **Conditioning:** Pass 1 mL MeOH, followed by 1 mL LC-MS Water through the MCX cartridge.
- **Loading:** Load the pre-treated plasma sample onto the cartridge.
- **Wash 1 (Aqueous):** Wash with 1 mL of 2% Formic Acid in water to remove highly polar endogenous interferences.
- **Wash 2 (Organic):** Wash with 1 mL of 100% MeOH. Rationale: This is the critical self-validating step. Because the analyte is ionically bound to the sorbent, 100% MeOH will not elute it, but it will completely wash away hydrophobic phospholipids that cause matrix effects.
- **Elution:** Elute the target analyte with 1 mL of 5% NH_4OH in MeOH. Rationale: The high pH neutralizes the amine, breaking the ionic bond and releasing the analyte.
- **Reconstitution:** Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. Reconstitute in 100 μ L of Initial Mobile Phase (90:10 Water:ACN with 0.1% FA).



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Figure 1: Mixed-mode cation exchange (MCX) solid-phase extraction workflow for plasma samples.

UHPLC-MS/MS Conditions

Chromatography:

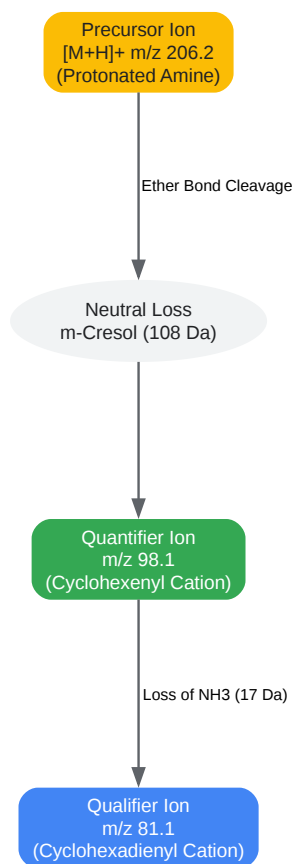
- Column: Waters Acquity UPLC BEH C18 (2.1 × 50 mm, 1.7 μm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 2.0 μL.

Table 1: UHPLC Gradient Elution Program

Time (min)	% Mobile Phase A	% Mobile Phase B	Curve
0.00	90	10	Initial
0.50	90	10	6 (Linear)
2.50	10	90	6 (Linear)
3.50	10	90	6 (Linear)
3.60	90	10	6 (Linear)

| 5.00 | 90 | 10 | Re-equilibration |

Mass Spectrometry (ESI+ MRM): The fragmentation of **2-(3-Methylphenoxy)cyclohexan-1-amine** is highly predictable. The precursor ion $[M+H]^+$ occurs at m/z 206.2. Collision-induced dissociation (CID) primarily cleaves the ether bond, resulting in the neutral loss of m-cresol (108 Da), yielding a stable cyclohexenyl amine cation at m/z 98.1 (Quantifier). Further fragmentation yields a loss of ammonia (17 Da), producing the m/z 81.1 product ion (Qualifier).



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Figure 2: Proposed ESI+ MS/MS fragmentation pathway of **2-(3-Methylphenoxy)cyclohexan-1-amine**.

Table 2: MRM Transitions and Collision Energies

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Cone Voltage (V)	Collision Energy (eV)	Purpose
Target Compound	206.2	98.1	25	18	Quantifier
Target Compound	206.2	81.1	25	28	Qualifier

| SIL-IS (d3) | 209.2 | 98.1 | 25 | 18 | Internal Standard |

(Note: The SIL-IS loses the deuterated m-cresol moiety (111 Da), yielding the identical m/z 98.1 product ion, ensuring perfect tracking of collision cell efficiency).

HPLC-UV Protocol (Bulk Drug / API Assay)

For the determination of assay/purity in bulk powder or formulation, LC-MS/MS is overly sensitive and prone to saturation. A standard HPLC-UV method is required. The m-cresol moiety provides a strong chromophore for UV detection.

Method Parameters

- Column: Agilent Zorbax Eclipse Plus C18 (4.6 × 150 mm, 5 µm).
- Mobile Phase: Isocratic 60:40 Acetonitrile : Water containing 0.1% Trifluoroacetic Acid (TFA).
Rationale: TFA acts as an ion-pairing agent, significantly reducing peak tailing for primary amines on standard silica-based C18 columns.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 272 nm (optimal absorbance for the aryloxy aromatic ring).
- Column Temperature: 30°C.
- Sample Diluent: 50:50 Acetonitrile : Water.

- Working Concentration: 100 µg/mL.

Method Validation Summary

The LC-MS/MS bioanalytical method was validated in accordance with the 2018 FDA Guidance for Industry [1][2]. The data demonstrates that the combination of MCX SPE and UHPLC separation effectively nullifies matrix effects, providing a highly reliable quantitative assay.

Table 3: Bioanalytical Method Validation Metrics (FDA 2018 Criteria)

Validation Parameter	Acceptance Criteria (FDA)	Observed Results	Status
Linear Range	$R^2 \geq 0.99$	1.0 – 1000 ng/mL ($R^2 = 0.998$)	Pass
LLOQ Sensitivity	S/N ≥ 5 ; Accuracy $\pm 20\%$	1.0 ng/mL (Accuracy: 104.2%)	Pass
Intra-day Precision (CV%)	$\leq 15\%$ ($\leq 20\%$ at LLOQ)	3.1% – 6.8%	Pass
Inter-day Accuracy	85% – 115% of nominal	92.5% – 108.1%	Pass
Matrix Effect (IS Normalized)	CV $\leq 15\%$ between lots	96.4% (CV: 4.2%)	Pass
Extraction Recovery	Consistent across QC levels	88.5% $\pm$ 3.4%	Pass

| Carryover | $\leq 20\%$ of LLOQ in blank | Not Detected | Pass |

References

- Food and Drug Administration (FDA). (2018). Bioanalytical Method Validation Guidance for Industry. U.S. Department of Health and Human Services, Center for Drug Evaluation and Research (CDER).

- QPS Holdings. (2018). Bioanalytical Method Validation Guidance for Industry - Implementation and Review.
- Institute of Molecular and Translational Medicine. (2021). Analysis types and quantification methods applied in UHPLC-MS metabolomics research.
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